

Application Notes and Protocols for UBS109 in In Vitro Cell Culture Experiments

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Compound of Interest

Compound Name: UBS109

Cat. No.: B15541339

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These application notes provide a comprehensive overview and detailed protocols for the use of **UBS109**, a synthetic curcumin analog, in in vitro cell culture experiments. **UBS109** has demonstrated significant potential as an anti-cancer agent, primarily through its inhibitory effects on the NF- κ B signaling pathway.

Introduction to UBS109

UBS109 is a synthetic analog of curcumin, designed to overcome the limitations of natural curcumin, such as low solubility and poor bioavailability. It has shown potent cytotoxic effects against a variety of cancer cell lines, including those of the breast, pancreas, and head and neck. The primary mechanism of action of **UBS109** is the inhibition of the Nuclear Factor-kappa B (NF- κ B) signaling pathway, a key regulator of cellular processes involved in inflammation, cell survival, and proliferation.

Data Presentation: In Vitro Efficacy of UBS109

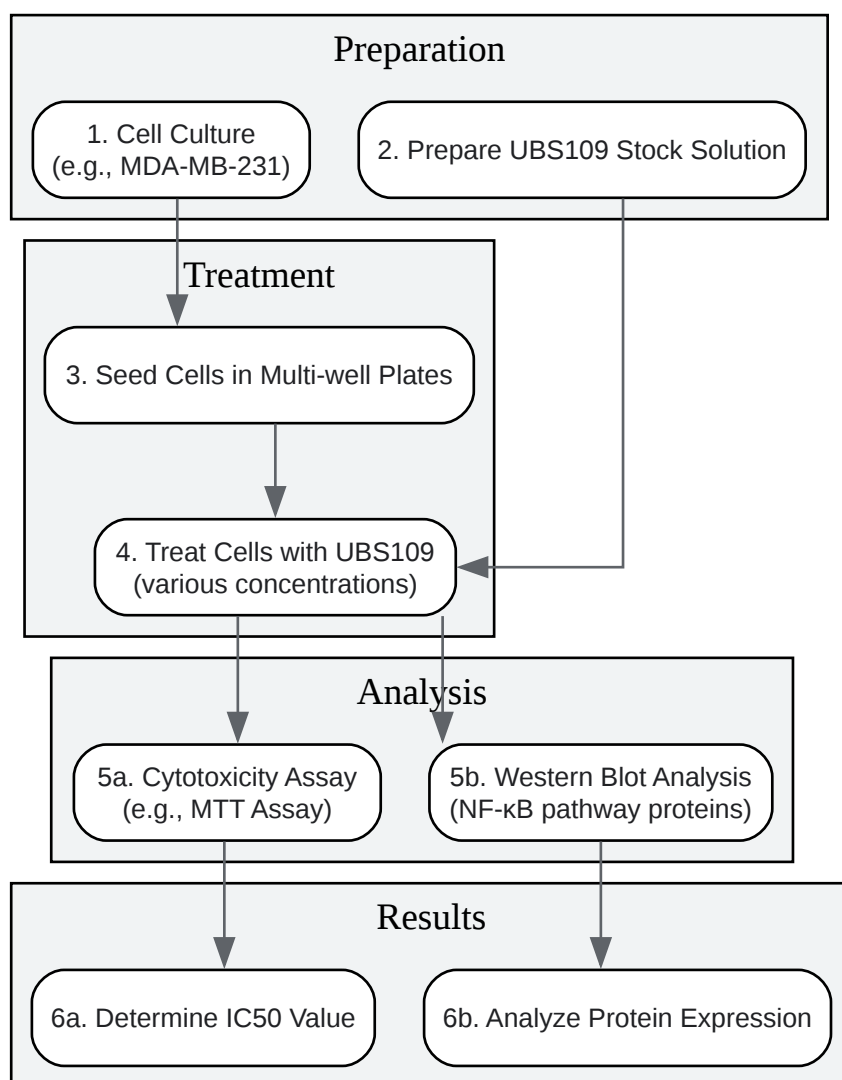
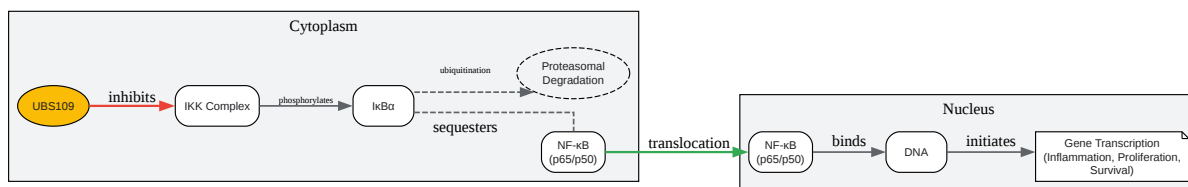
The following table summarizes the available quantitative data on the cytotoxic effects of **UBS109** on various cancer cell lines.

Cell Line	Cancer Type	Concentration	Effect	Reference
MDA-MB-231	Breast Cancer	1.25 μ M	100% cell death	[1]
Pancreatic Cancer Cell Lines (unspecified)	Pancreatic Cancer	0.25 μ M	100% inhibition	[1]

Note: While specific IC50 values for a broad range of cell lines are not readily available in the public domain, the data above indicates the high potency of **UBS109**. Researchers are encouraged to perform dose-response studies to determine the precise IC50 for their specific cell line of interest.

Signaling Pathway of UBS109 Action

UBS109 exerts its anti-cancer effects by targeting the NF- κ B signaling pathway. The diagram below illustrates the key steps in this pathway and the point of intervention by **UBS109**.



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References

- 1. Inhibition of breast cancer metastasis to the lungs with UBS109 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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